

Physical properties of p-(Dodecyloxy)benzoic acid

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Compound of Interest

Compound Name: 4-(Dodecyloxy)benzoic acid

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An In-depth Technical Guide to the Physical Properties of p-(Dodecyloxy)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of p-(dodecyloxy)benzoic acid, a molecule of interest in materials science and as a building block in organic synthesis. This document details its synthesis, purification, and key physical characteristics, presenting quantitative data in accessible formats and outlining detailed experimental methodologies.

Chemical Identity and Structure

p-(Dodecyloxy)benzoic acid, also known as **4-(dodecyloxy)benzoic acid**, is an organic compound featuring a long dodecyl ether chain attached to a benzoic acid moiety. This amphiphilic structure imparts properties that make it valuable in the formulation of liquid crystals and as a surfactant in various applications.^{[1][2]}

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	4-(Dodecyloxy)benzoic acid
CAS Number	2312-15-4[3][4]
Molecular Formula	C ₁₉ H ₃₀ O ₃ [3][4]
Molecular Weight	306.44 g/mol
InChI Key	ALQLYJHDBAKLBB-UHFFFAOYSA-N[3][4]
Canonical SMILES	CCCCCCCCCCCCOC1=CC=C(C=C1)C(=O)O

Synthesis and Purification

The synthesis of p-(dodecyloxy)benzoic acid is typically achieved through a two-step process: a Williamson ether synthesis to form the ether linkage, followed by the hydrolysis of an ester protecting group.

Experimental Protocol: Synthesis

This protocol outlines the synthesis starting from ethyl 4-hydroxybenzoate and 1-bromododecane.[1][2]

Step 1: Williamson Ether Synthesis of Ethyl 4-(dodecyloxy)benzoate

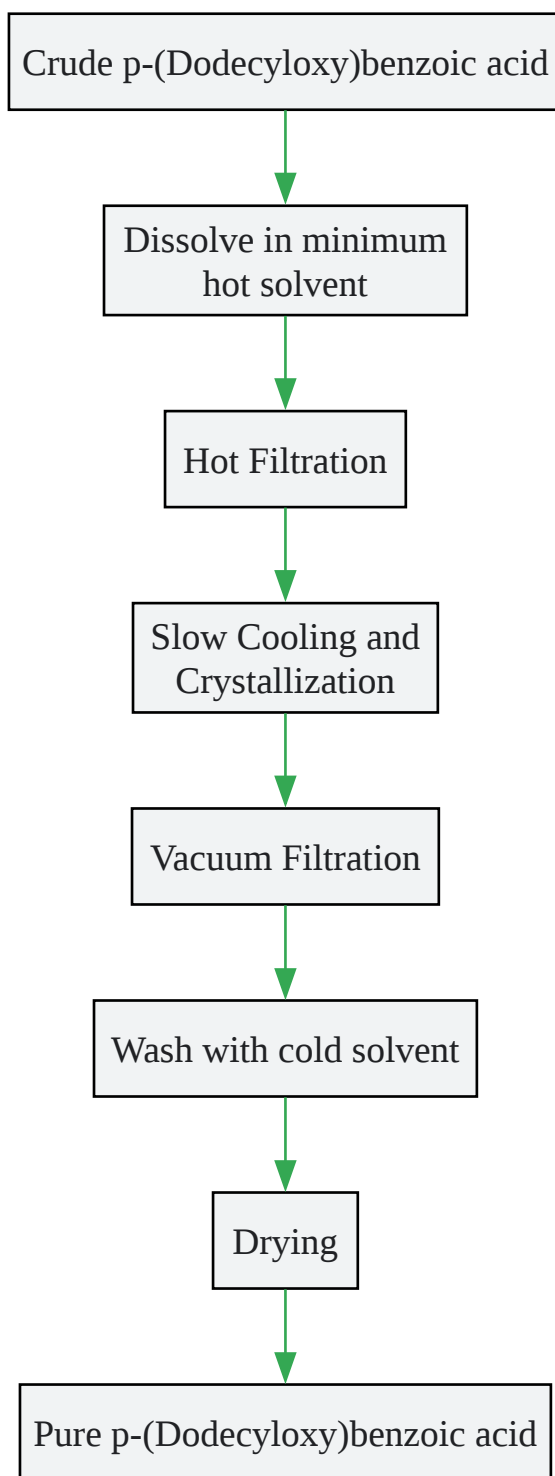
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve ethyl 4-hydroxybenzoate (1 equivalent) in a suitable solvent such as 2-butanone.[1]
- **Base Addition:** Add anhydrous potassium carbonate (K₂CO₃, approximately 2 equivalents) to the solution to act as a base.
- **Alkyl Halide Addition:** Add 1-bromododecane (approximately 1.1 equivalents) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain for approximately 24 hours.[1] The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. The filtrate is then concentrated under reduced pressure to yield the crude ethyl 4-(dodecyloxy)benzoate.

Step 2: Hydrolysis of Ethyl 4-(dodecyloxy)benzoate

- **Reaction Setup:** The crude ethyl 4-(dodecyloxy)benzoate is dissolved in ethanol in a round-bottom flask fitted with a reflux condenser.[\[1\]](#)[\[5\]](#)
- **Base Addition:** A 10 N aqueous solution of sodium hydroxide (NaOH) is added to the flask.[\[1\]](#)
- **Reflux:** The reaction mixture is heated to reflux for approximately 12 hours to facilitate the hydrolysis of the ethyl ester.[\[1\]](#)[\[5\]](#)
- **Acidification:** After cooling, the reaction mixture is acidified with a suitable acid (e.g., hydrochloric acid) to precipitate the p-(dodecyloxy)benzoic acid.[\[5\]](#)[\[6\]](#)
- **Isolation:** The white precipitate is collected by vacuum filtration and washed with cold water.[\[5\]](#)[\[6\]](#)





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